

validating azane hydroiodide synthesis methods

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

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Clarification of "Azane Hydroiodide"

The term "**azane**" is the IUPAC systematic name for **ammonia (NH₃)** [1]. Therefore, "azane hydroiodide" is understood in chemical literature as **ammonium iodide (NH₄I)** [2].

One source refers to a different, more complex compound using the name " λ^5 -azane" in a historical context, but this is not relevant to the simple ammonium salt [3]. For the purpose of sourcing materials or existing protocols, searching for "**ammonium iodide**" will yield more comprehensive results.

Available Data on Ammonium Iodide (NH₄I)

The table below summarizes the key physicochemical properties of Ammonium Iodide from a chemical supplier's data sheet [2].

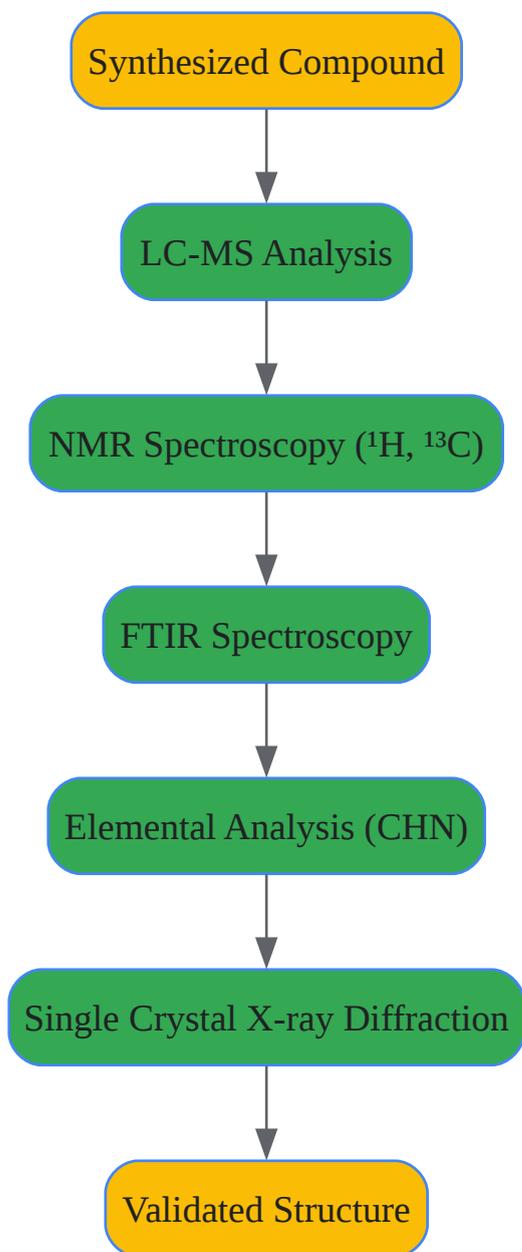
Property	Value
Chemical Name	Azane; hydroiodide (understood as Ammonium Iodide)
CAS Number	12027-06-4 [2]
Molecular Formula	NH ₄ I [2]

Property	Value
Molecular Weight	144.94 g/mol [2]
Appearance	White crystalline powder [2]
Density	2.514 g/cm ³ [2]
Melting Point	551 °C [2]

Synthesis and Validation Insights from Related Compounds

While direct synthesis methods for ammonium iodide were not detailed in the search results, insights can be drawn from related chemistry and modern green synthesis principles.

- **Relevant Synthetic Application:** Ammonium iodide (NH₄I) is used in copper-mediated cyanation reactions, where it serves a dual function as both an **iodide source** and the **nitrogen atom donor** for the cyano group (CN) formation [2]. This demonstrates its utility in sophisticated synthetic protocols.
- **Modern Synthesis Principles:** Recent research on synthesizing **azines** (a class of compounds containing the C=N-N=C group) highlights a strong trend toward **green chemistry protocols** [4] [5]. This includes:
 - **Mechanochemical grinding**, which avoids solvents and reduces reaction times [5].
 - Using **drop-of-acid catalysts** in condensation reactions [4].
- **Validation Techniques:** The structural confirmation of newly synthesized compounds, even known ones, relies on a standard battery of analytical techniques [4] [5]. The workflow below illustrates a typical validation process.



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Guidance for Your Comparative Guide

Given the limited specific data on NH₄I synthesis, here is a potential path forward for creating your guide:

- **Refine the Search:** Focus your research on the synthesis of "**ammonium iodide**". A common laboratory method involves the neutralization reaction between hydroiodic acid (HI) and ammonia (NH₃), but you should seek out documented protocols.

- **Establish a Green Baseline:** When comparing synthesis methods, you can position modern **mechanochemical** or **catalyst-assisted** methods [4] [5] against traditional approaches (e.g., aqueous solution with prolonged heating) based on metrics like:
 - **Reaction time**
 - **Yield (%)**
 - **Environmental factor (E-factor)**
 - **Energy consumption**
- **Define Validation Rigor:** As shown in the diagram, your guide should insist on comprehensive analytical data for any claimed synthesis. The parameters in the table above (e.g., melting point) also serve as key validation benchmarks [2].

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References

1. - Wikipedia Azane [en.wikipedia.org]
2. ; Azane | lookchem hydroiodide [lookchem.com]
3. Ammonium compounds, substituted: (2,2-diethoxyethyl) trimethyl- iodide [webbook.nist.gov]
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Address: Ontario, CA 91761, United States

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